

An In-depth Technical Guide on 5-(4-Hydroxybenzyl)thiazolidine-2,4-dione

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Compound of Interest

Compound Name: 5-(4-Hydroxybenzyl)thiazolidine-2,4-dione

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-(4-Hydroxybenzyl)thiazolidine-2,4-dione is a heterocyclic compound belonging to the thiazolidinedione class.^[1] This molecule serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, most notably the thiazolidinedione (TZD) class of antidiabetic drugs like Pioglitazone.^{[1][2]} Its chemical structure, featuring a thiazolidine-2,4-dione core linked to a 4-hydroxybenzyl group, imparts it with interesting biological potential, including antihyperglycemic, antitumor, anti-inflammatory, and antimicrobial properties.^{[1][3]} This technical guide provides a comprehensive overview of the chemical properties, synthesis, and known biological activities of **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione**, intended to support further research and development efforts.

Core Chemical Properties

The fundamental chemical and physical properties of **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** are summarized in the table below, providing a consolidated reference for researchers.

Property	Value	Source(s)
IUPAC Name	5-[(4-hydroxyphenyl)methyl]-1,3-thiazolidine-2,4-dione	[1] [4]
Synonyms	5-(4-Hydroxybenzyl)-2,4-thiazolidinedione, U 90441, Glitazone	[1] [3] [4]
CAS Number	74772-78-4	[1] [3] [4]
Molecular Formula	C ₁₀ H ₉ NO ₃ S	[1] [3] [4]
Molecular Weight	223.25 g/mol	[1] [3] [4]
Appearance	White to off-white or light yellow to light red crystalline powder	[3] [5]
Melting Point	145-147 °C or 155-159 °C	[3] [5]
Boiling Point (Predicted)	471.5 ± 18.0 °C	[5]
Density (Predicted)	1.450 ± 0.06 g/cm ³	[5]
pKa (Predicted)	6.38 ± 0.50	[5]
Solubility	Slightly soluble in DMSO (heated) and Methanol	[5]

Synthesis and Experimental Protocols

The primary method for synthesizing **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** is through a two-step process involving a Knoevenagel condensation followed by a reduction.[\[1\]](#)[\[2\]](#)

Experimental Protocol: Two-Step Synthesis

Step 1: Knoevenagel Condensation of 4-Hydroxybenzaldehyde and Thiazolidine-2,4-dione

- Reactants and Catalyst: 4-hydroxybenzaldehyde and thiazolidine-2,4-dione are the primary reactants.[\[1\]](#)[\[2\]](#) An amine-based catalyst, such as piperidinium acetate or pyrrolidine, is used

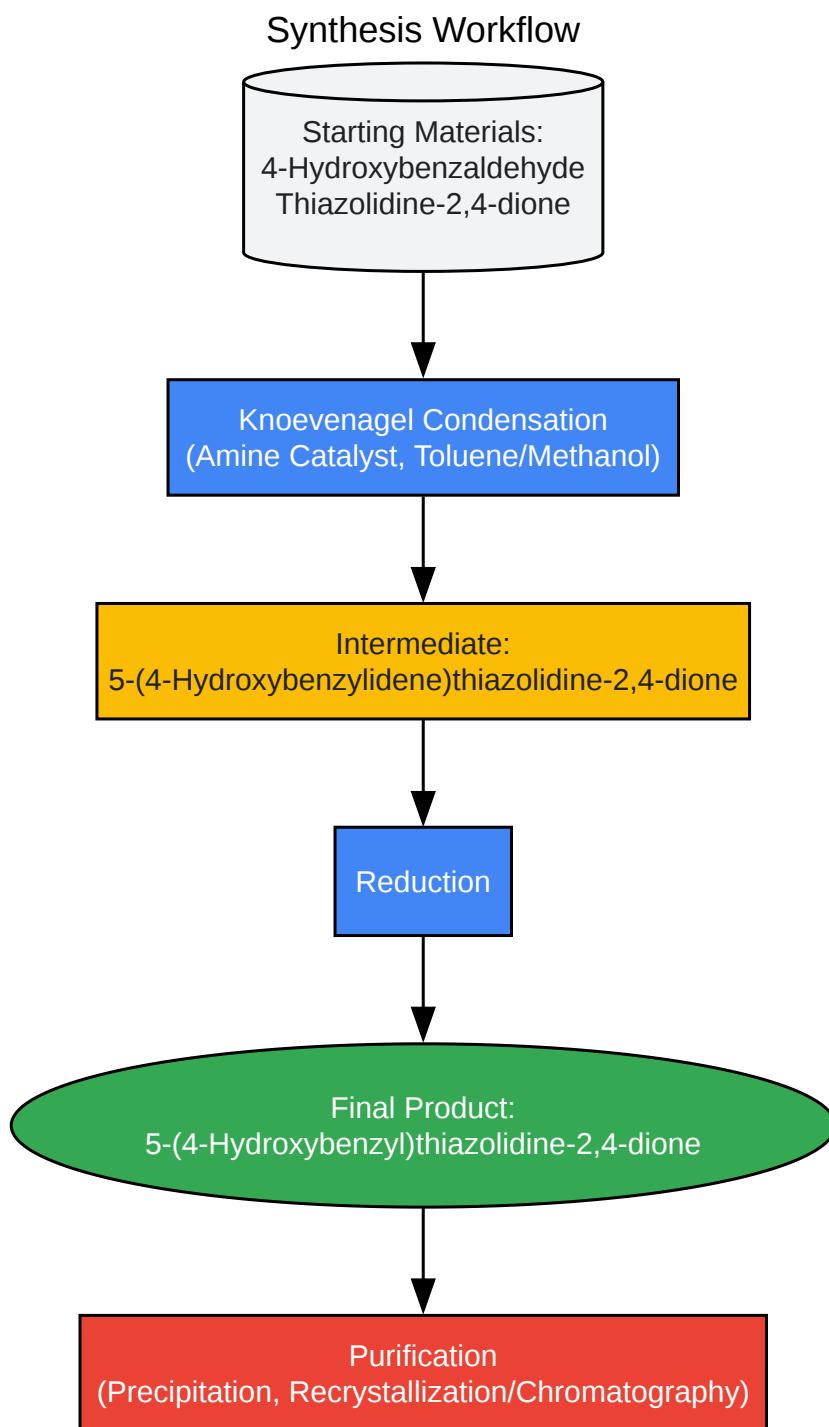
to facilitate the condensation.[1][2]

- Solvent: The reaction is typically carried out in a suitable organic solvent like toluene or methanol.[1]
- Procedure:
 - Equimolar amounts of 4-hydroxybenzaldehyde and thiazolidine-2,4-dione are dissolved in the chosen solvent.
 - A catalytic amount of the amine-based catalyst is added to the mixture.
 - The reaction mixture is heated under reflux for a specified period, with continuous removal of water formed during the reaction (e.g., using a Dean-Stark apparatus if in toluene).
 - The progress of the reaction is monitored by thin-layer chromatography (TLC).
 - Upon completion, the reaction mixture is cooled, and the intermediate product, 5-(4-hydroxybenzylidene)thiazolidine-2,4-dione, precipitates out.
 - The precipitate is filtered, washed with a cold solvent, and dried.

Step 2: Reduction of 5-(4-hydroxybenzylidene)thiazolidine-2,4-dione

- Reducing Agent: The intermediate is then reduced to the final product.
- Procedure:
 - The dried intermediate is suspended in a suitable solvent.
 - A reducing agent is added portion-wise at a controlled temperature.
 - The reaction is stirred until the reduction is complete, as monitored by TLC.
 - The reaction is then quenched, and the pH is adjusted to 6-7 using an acid like acetic acid to precipitate the final product, **5-(4-hydroxybenzyl)thiazolidine-2,4-dione**.[2]
 - The crude product is filtered and can be further purified by recrystallization or column chromatography.[2]

A visual representation of this synthetic workflow is provided below.



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Synthesis of 5-(4-Hydroxybenzyl)thiazolidine-2,4-dione.

Biological Activity and Mechanism of Action

While **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** is primarily recognized as a synthetic intermediate, preliminary studies have indicated its own potential biological activities.[\[1\]](#)

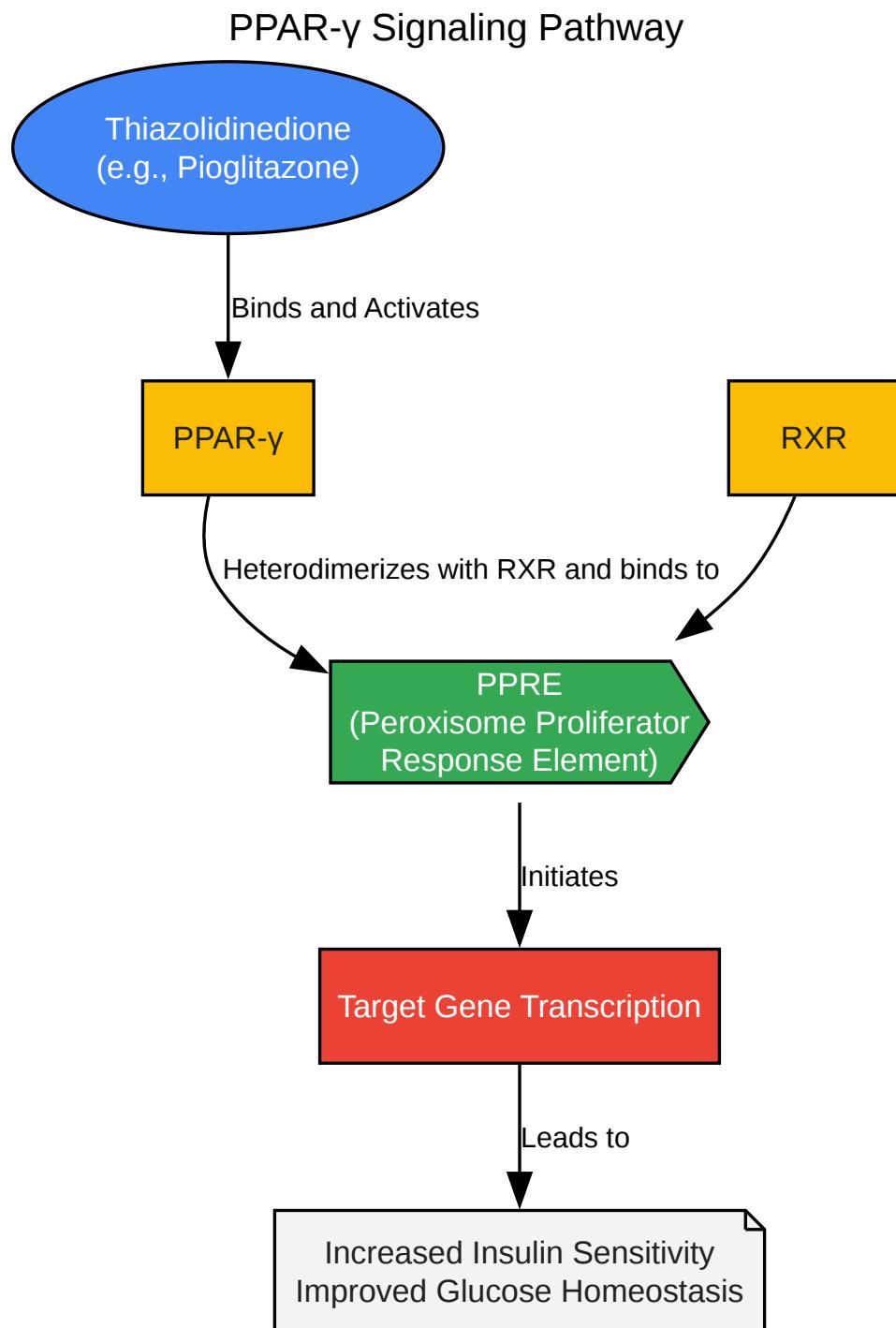
Antihyperglycemic Activity

As a member of the thiazolidinedione family, this compound is structurally related to potent antidiabetic drugs. The mechanism of action of thiazolidinediones involves the activation of Peroxisome Proliferator-Activated Receptor gamma (PPAR- γ), a nuclear receptor that plays a key role in regulating glucose and lipid metabolism.[\[6\]](#)[\[7\]](#)

Activation of PPAR- γ leads to:

- Increased insulin sensitivity in adipose tissue, skeletal muscle, and the liver.
- Enhanced glucose uptake in peripheral tissues.
- Regulation of adipocyte differentiation.

The general signaling pathway for TZD-mediated PPAR- γ activation is illustrated below.



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General mechanism of TZD action on PPAR- γ .

Anti-inflammatory and Antitumor Potential

Some studies suggest that **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** and its derivatives possess anti-inflammatory and antitumor properties.^[1] Molecular docking studies indicate potential interactions with enzymes involved in lipid metabolism, such as lipoxygenase, suggesting a role in anti-inflammatory pathways.^[1] Furthermore, preliminary research has shown cytotoxicity against various cancer cell lines.^[1] The underlying mechanisms for these activities are still under investigation.

Conclusion

5-(4-Hydroxybenzyl)thiazolidine-2,4-dione is a versatile chemical intermediate with a well-defined synthetic pathway. Its structural similarity to established thiazolidinedione drugs provides a strong rationale for its use in the development of novel therapeutics, particularly for metabolic disorders. The preliminary findings of its intrinsic biological activities, including anti-inflammatory and antitumor effects, warrant further investigation to fully elucidate its therapeutic potential. This guide serves as a foundational resource for researchers aiming to explore and capitalize on the chemical and biological properties of this compound.

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